

Solvent Violet 13 molecular structure and formula

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Compound of Interest

Compound Name: Solvent violet 13

Cat. No.: B1664779

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An In-depth Technical Guide to Solvent Violet 13

Introduction

Solvent Violet 13, also identified by the Colour Index number 60725, is a synthetic anthraquinone dye known for its vibrant bluish-violet hue.^[1] It is a solid substance that is insoluble in water but finds solubility in various organic solvents such as acetone, toluene, and benzene.^[1] This property makes it a versatile colorant in numerous industrial applications, including the dyeing of hydrocarbon products, thermoplastics, synthetic resins like polystyrenes, and synthetic fibers.^[1] Furthermore, it is utilized in the cosmetics industry for hair and skin care products and even in pyrotechnics for creating violet-colored smoke.^[1]

Molecular Structure and Chemical Formula

The chemical identity of **Solvent Violet 13** is well-defined by its molecular structure and formula.

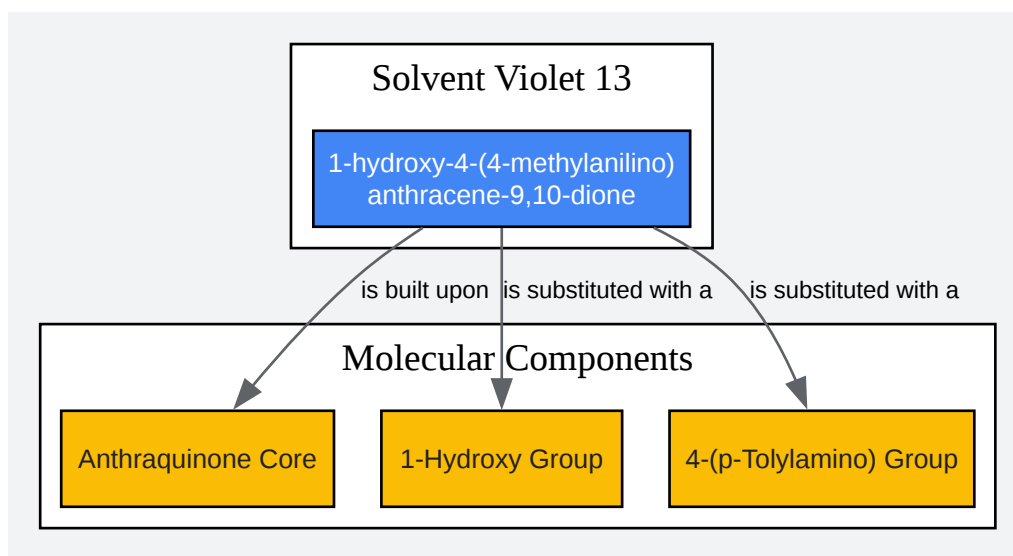
Chemical Formula: $C_{21}H_{15}NO_3$ ^[2]

IUPAC Name: 1-hydroxy-4-(4-methylanilino)anthracene-9,10-dione^{[2][3]}

The core of **Solvent Violet 13** is an anthraquinone scaffold. This consists of three fused benzene rings with two ketone groups on the central ring. The characteristic violet color arises

from the specific substituents attached to this core: a hydroxyl (-OH) group at the 1-position and a p-tolylamino (-NH-C₆H₄-CH₃) group at the 4-position.

Below is a diagram illustrating the logical relationship of the constituent parts of the **Solvent Violet 13** molecule.



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Caption: Logical relationship of the molecular components of **Solvent Violet 13**.

Physicochemical Data

A summary of the key quantitative data for **Solvent Violet 13** is presented in the table below for ease of reference and comparison.

Property	Value	Reference(s)
Molecular Weight	329.35 g/mol	[2][4]
CAS Registry Number	81-48-1	[2][4]
Appearance	Violet powder	[5]
Melting Point	142-143 °C	[2]
Boiling Point	520.7 °C at 760 mmHg	[2]
Density	1.35 g/cm ³	[6]
Heat Resistance	260 °C	[6]
Light Fastness	6-7	[6]
Solubility	Insoluble in water; Soluble in benzene, xylene, and N,N-Dimethylformamide.	[4][7]

Experimental Protocols: Synthesis

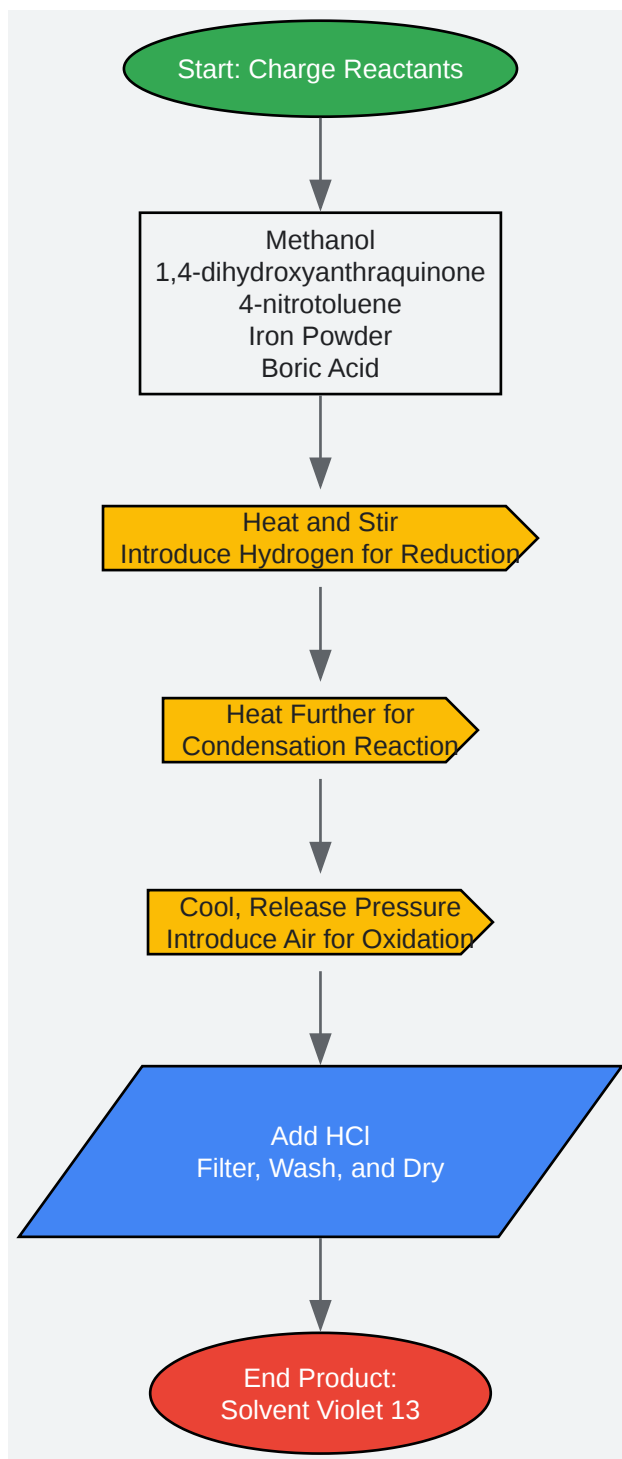
The manufacturing of **Solvent Violet 13** typically involves the reaction of a substituted anthraquinone with p-toluidine (p-methylaniline).[4][8] Several synthesis routes have been described, with the common principle being the condensation of these two key reactants.

General Manufacturing Method:

A common method involves the reaction of 1,4-dihydroxyanthracene-9,10-dione (also known as quinizarin) with p-methylaniline.[4] Variations of this method may use related starting materials such as 1-bromo-4-hydroxyanthraquinone or 1-chloro-4-hydroxyanthracene-9,10-dione, which react with p-methylaniline to yield the final product.[4][8]

One-Pot Synthesis Process:

A more recent, environmentally friendlier "one-pot" synthesis method has been developed.[9][10] This process avoids the direct use of the highly toxic p-toluidine by starting with 4-nitrotoluene. A detailed workflow for such a process is outlined below.



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Caption: Workflow for a one-pot synthesis of **Solvent Violet 13**.

This one-pot method involves the following key steps:

- Charging the Reactor: Methanol, 1,4-dihydroxyanthraquinone, 4-nitrotoluene, iron powder, and boric acid are added to a pressure vessel.[9]
- Hydrogenation: The mixture is heated while stirring, and hydrogen gas is introduced to reduce the 4-nitrotoluene to p-toluidine in situ.[9]
- Condensation: After the reduction is complete, the temperature is increased to facilitate the condensation reaction between the in situ generated p-toluidine and the 1,4-dihydroxyanthraquinone.[9]
- Oxidation and Purification: The reaction mixture is then cooled, and air is introduced for oxidation. Finally, hydrochloric acid is added, and the product is isolated through filtration, washing, and drying to yield **Solvent Violet 13**. [9]

This approach is considered more environmentally friendly as it avoids handling large quantities of p-toluidine and streamlines the production process by reducing intermediate steps.[10]

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References

- 1. Solvent Violet 13 - Wikipedia [en.wikipedia.org]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Solvent Violet 13 | C₂₁H₁₅NO₃ | CID 6680 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. worlddyevariety.com [worlddyevariety.com]
- 5. Solvent Violet 13 - Solvent Violet B - Transparent Violet S-B from Emperor Chem [emperordye.com]
- 6. epsilonpigments.com [epsilonpigments.com]
- 7. CorSol® 3013 Solvent Violet 13 | Fineland Chem [finelandchem.com]
- 8. Solvent Violet 13 Manufacturers and suppliers - Alan Chemical [alanchemindustries.com]

- 9. CN105237417A - Synthetic method for solvent violet 13 - Google Patents [patents.google.com]
- 10. A Patent About Synthetic Method for Solvent Violet 13 - Knowledge - Sinoever International Co.,Ltd [dyestuffscn.com]
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